

An In-depth Technical Guide to the Chemical Structure and Properties of Dimethoxanate

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Compound of Interest

Compound Name: *Dimethoxanate*

Cat. No.: *B1203018*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethoxanate is a centrally acting, non-narcotic antitussive agent belonging to the phenothiazine class of compounds.^{[1][2]} Historically marketed under various trade names including Atuss, Cothera, and Cotrane, it was utilized for the symptomatic relief of cough.^[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and relevant experimental methodologies associated with **Dimethoxanate**, intended to serve as a valuable resource for researchers and professionals in the field of drug development.

Chemical Structure and Identification

Dimethoxanate is chemically designated as 2-(2-dimethylaminoethoxy)ethyl phenothiazine-10-carboxylate.^[2] The molecule consists of a tricyclic phenothiazine core, a characteristic feature of this class of compounds, linked to a side chain containing two ether linkages and a terminal dimethylamino group.

Identifier	Value
IUPAC Name	2-(2-dimethylaminoethoxy)ethyl phenothiazine-10-carboxylate[2]
CAS Number	477-93-0[2]
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃ S[2]
SMILES String	CN(C)CCOCCOC(=O)N1C2=CC=CC=C2SC3=CC=CC=C31
Molecular Weight	358.46 g/mol [2]

Physicochemical Properties

The physicochemical properties of a drug substance are critical determinants of its formulation, delivery, and pharmacokinetic profile. The available data for **Dimethoxanate** and its hydrochloride salt are summarized below.

Property	Value	Form
Melting Point	161-163 °C (decomposes)	Hydrochloride Salt
Calculated pKa	8.86	Basic
Calculated logP	3.91	N/A
Topological Polar Surface Area (TPSA)	42.01 Å ²	N/A

Note: Experimental data for the boiling point and solubility of the free base are not readily available in the reviewed literature.

Pharmacology

Mechanism of Action

Dimethoxanate is a centrally acting antitussive that is believed to exert its primary effect on the medullary cough center in the brainstem, thereby reducing the frequency and intensity of the

cough reflex.^[1] Unlike opioid-based antitussives, **Dimethoxanate** is non-narcotic and does not carry the associated risks of addiction.^[1] In addition to its central effects, peripheral mechanisms involving the modulation of sensory nerve endings in the respiratory tract may also contribute to its antitussive activity.^[1]

Furthermore, **Dimethoxanate** has been identified as a ligand for the sigma-1 receptor, a unique intracellular chaperone protein located at the endoplasmic reticulum. The binding affinity of **Dimethoxanate** to the sigma-1 receptor is significant, and this interaction may play a role in its pharmacological effects.

Pharmacokinetics

- Absorption: **Dimethoxanate** is readily absorbed following oral administration.^[1]
- Metabolism: It undergoes hepatic metabolism.^[1]
- Excretion: The parent compound and its metabolites are primarily excreted via the renal route.^[1]

Pharmacodynamics and Clinical Use

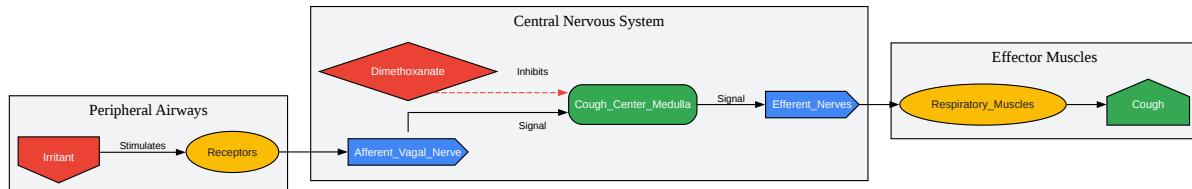
Clinical studies have indicated the efficacy of **Dimethoxanate** in reducing cough symptoms associated with conditions such as bronchitis and upper respiratory tract infections.^[1] The typical duration of action allows for a manageable dosing schedule.^[1] However, it is noteworthy that the marketing approval for **Dimethoxanate** in the United States was withdrawn by the FDA in 1975 due to a lack of evidence of efficacy.^[2]

Side Effects

Commonly reported side effects of **Dimethoxanate** are generally mild and may include dizziness, drowsiness, and gastrointestinal discomfort such as nausea and vomiting.^{[1][2]}

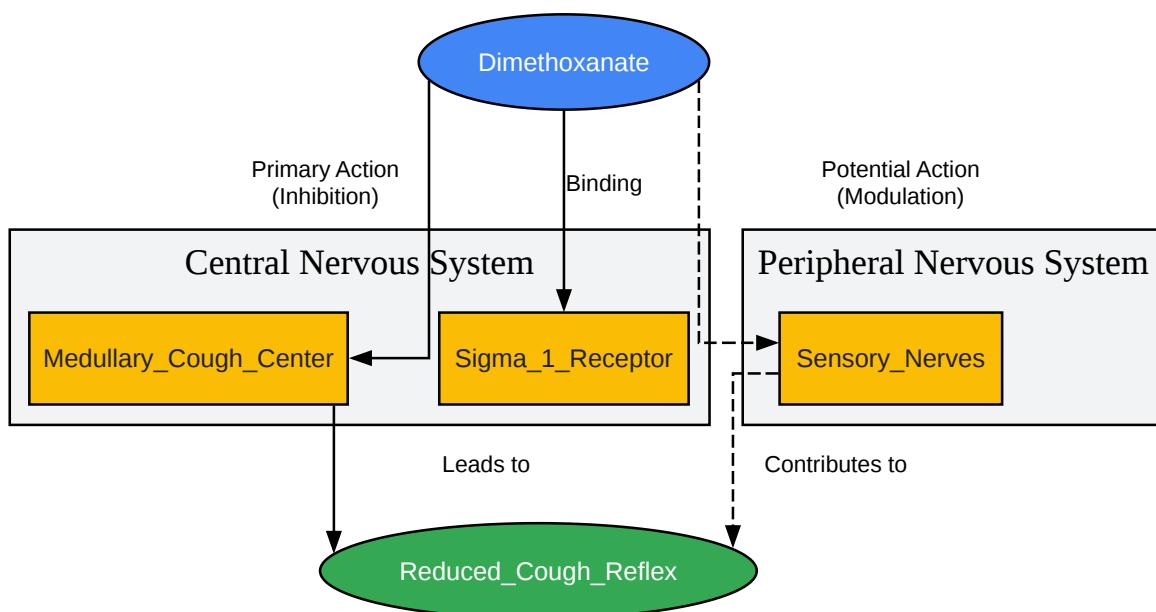
Signaling Pathways and Logical Relationships

The following diagrams illustrate the proposed mechanism of action of **Dimethoxanate** and its relationship to the cough reflex pathway.



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Caption: The cough reflex pathway and the central inhibitory action of **Dimethoxanate**.



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Caption: Proposed dual mechanism of action for **Dimethoxanate**.

Experimental Protocols

The following sections detail the methodologies for key experiments relevant to the study of **Dimethoxanate** and other antitussive agents.

Synthesis of Dimethoxanate

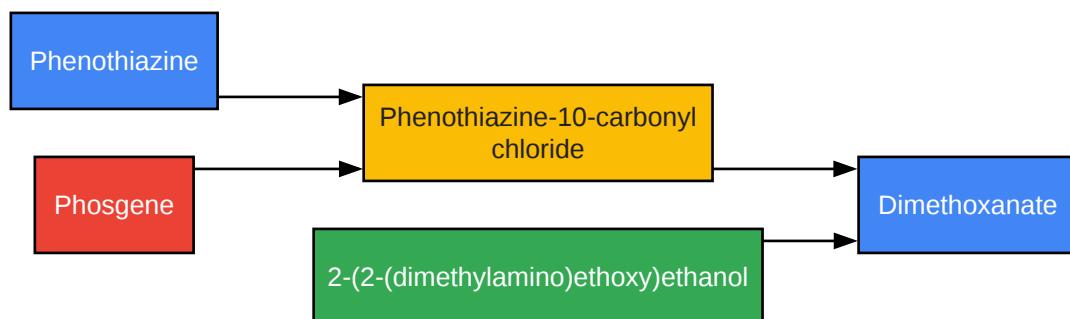
The synthesis of **Dimethoxanate** can be achieved through a two-step process as described in the von Seeman patent (US 2,778,824).

Step 1: Synthesis of Phenothiazine-10-carbonyl chloride

- Reactants: Phenothiazine and phosgene.
- Procedure: Phenothiazine is reacted with an excess of phosgene in an inert solvent, such as toluene, at a controlled temperature. The reaction mixture is then worked up to isolate the phenothiazine-10-carbonyl chloride intermediate.
- Purification: The crude product can be purified by recrystallization from a suitable solvent.

Step 2: Synthesis of **Dimethoxanate**

- Reactants: Phenothiazine-10-carbonyl chloride and 2-(2-(dimethylamino)ethoxy)ethanol.
- Procedure: The phenothiazine-10-carbonyl chloride is dissolved in an appropriate solvent, and 2-(2-(dimethylamino)ethoxy)ethanol is added, often in the presence of a base to neutralize the hydrochloric acid formed during the reaction. The mixture is stirred until the reaction is complete.
- Purification: The final product, **Dimethoxanate**, is isolated and purified, typically through extraction and subsequent crystallization, potentially as the hydrochloride salt for improved stability and handling.



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Caption: Synthetic pathway of **Dimethoxanate**.

In Vivo Antitussive Activity Assays

This is a widely used model to evaluate the efficacy of centrally acting antitussives.

- Animals: Male Hartley guinea pigs.
- Procedure:
 - Animals are placed in a whole-body plethysmograph to monitor respiratory parameters.
 - A baseline cough rate is established.
 - The test compound (**Dimethoxanate**) or vehicle is administered (e.g., orally or intraperitoneally).
 - After a predetermined time, the animals are exposed to an aerosol of citric acid solution (e.g., 0.4 M) for a set duration (e.g., 3 minutes).[3]
 - The number of coughs is recorded during and after the exposure period.
- Data Analysis: The percentage inhibition of the cough reflex is calculated by comparing the number of coughs in the drug-treated group to the vehicle-treated control group.

This model is suitable for screening antitussive agents in mice.

- Animals: Albino mice of either sex.
- Procedure:
 - Mice are individually placed in a desiccator.
 - Sulfur dioxide (SO_2) gas is generated by adding sulfuric acid to a sodium hydrogen sulfite solution.[4][5]
 - The mice are exposed to the SO_2 atmosphere for a short period (e.g., 30-45 seconds).[5]

- The number of coughs is counted for a defined observation period (e.g., 5 minutes) immediately after exposure.[4][5]
- The test compound or vehicle is administered, and the procedure is repeated after a specified time.
- Data Analysis: The antitussive effect is determined by the reduction in the number of coughs after drug administration compared to the pre-treatment or vehicle control values.[5]

Sigma-1 Receptor Binding Assay

This in vitro assay is used to determine the affinity of a compound for the sigma-1 receptor.

- Materials:
 - Membrane preparations from tissues with high sigma-1 receptor expression (e.g., guinea pig liver).[6]
 - Radioligand with high affinity and selectivity for the sigma-1 receptor (e.g., --INVALID-LINK---pentazocine).[6][7]
 - Test compound (**Dimethoxanate**).
 - Incubation buffer and filtration apparatus.
- Procedure (Competitive Inhibition Assay):
 - Membrane preparations are incubated with a fixed concentration of the radioligand and varying concentrations of the test compound.
 - The incubation is carried out at a specific temperature and for a duration sufficient to reach equilibrium.
 - The reaction is terminated by rapid filtration through glass fiber filters to separate bound and free radioligand.
 - The radioactivity retained on the filters is measured by liquid scintillation counting.

- Data Analysis: The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined. The inhibition constant (K_i) can then be calculated using the Cheng-Prusoff equation.

Analytical Methods for Quantification

High-performance liquid chromatography (HPLC) is a suitable method for the quantification of **Dimethoxanate** in biological matrices such as plasma or urine.

- Sample Preparation:
 - Liquid-liquid extraction or solid-phase extraction can be employed to isolate **Dimethoxanate** from the biological matrix and remove interfering substances.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) in isocratic or gradient elution mode.
 - Detection: UV detection at a wavelength where **Dimethoxanate** exhibits significant absorbance.
- Quantification: A calibration curve is constructed using standard solutions of **Dimethoxanate** of known concentrations. The concentration of **Dimethoxanate** in the biological samples is then determined by comparing their peak areas to the calibration curve.

Conclusion

Dimethoxanate is a phenothiazine derivative with established antitussive properties, acting primarily through the central nervous system. This guide has provided a detailed overview of its chemical structure, physicochemical characteristics, and pharmacological profile. The outlined experimental protocols offer a framework for the further investigation of **Dimethoxanate** and the development of novel antitussive agents. While its clinical use has been limited, the study of its mechanism of action, particularly its interaction with the sigma-1 receptor, may provide valuable insights for future drug discovery efforts in the field of respiratory medicine.

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